

An In-depth Technical Guide to the Physical Properties of Triethylgermanium Chloride

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Compound of Interest

Compound Name: *Triethylgermanium chloride*

Cat. No.: *B1583768*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of **Triethylgermanium Chloride** ($C_6H_{15}ClGe$), an organometallic compound used as an organic intermediate.[1][2][3] The data presented is compiled from various chemical data sources to ensure a thorough summary for research and development applications.

Quantitative Physical Properties

The key physical characteristics of **triethylgermanium chloride** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Boiling Point	173 - 180 °C	[1][4][5][6][7]
Density	1.175 g/mL at 25 °C	[2][4][5][6]
Molecular Weight	195.23 - 195.28 g/mol	[4][5][6][8][9]
Melting Point	< -50 °C	[4][6]
Refractive Index	n _{20/D} 1.459	[2][5]
Flash Point	43.2 - 113 °C	[1][4][5]
Appearance	Clear, colorless liquid	[3][4]
Water Solubility	Insoluble	[2][3][5]
CAS Number	994-28-5	[1][2][3][8]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties listed above are not available in the consulted reference materials. The values, often marked as "(lit.)", indicate they are cited from established scientific literature.[2][4][5] These fundamental properties are typically determined using standardized methodologies outlined below:

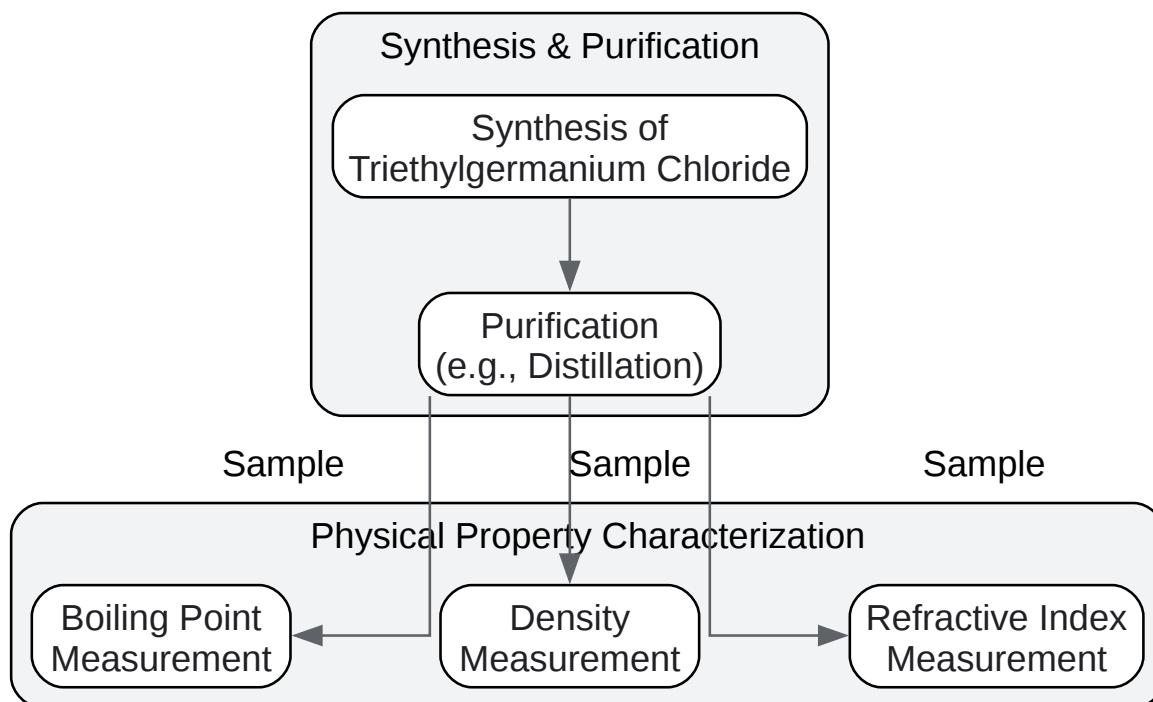
- Boiling Point Determination: The boiling point is generally measured at atmospheric pressure. A common laboratory method involves distillation, where the temperature of the vapor in equilibrium with the boiling liquid is recorded. For more precise measurements, an ebulliometer is used, which measures the boiling point of a liquid by measuring the temperature of the vapor-liquid equilibrium.
- Density Measurement: The density of a liquid is typically determined using a pycnometer or a digital density meter. The method involves measuring the mass of a known volume of the substance at a specific temperature, in this case, 25 °C.[4]
- Refractive Index Measurement: The refractive index is measured using a refractometer, most commonly an Abbé refractometer. This instrument measures the angle at which light is bent

(refracted) as it passes through the liquid sample at a specified temperature and wavelength (typically the sodium D-line, 589 nm), indicated by "n_{20/D}".^{[2][5]}

Logical Relationships and Workflows

The determination of basic physical properties such as the boiling point does not involve complex signaling pathways or experimental workflows that would necessitate a diagrammatic representation. The process is a direct, standardized measurement of an intrinsic material property.

Below is a simplified logical workflow for the characterization of a chemical substance like **triethylgermanium chloride**.



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Caption: Logical workflow for chemical characterization.

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